

# Heptylamine: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: *Heptylamine*

Cat. No.: *B089852*

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This technical guide provides an in-depth overview of **heptylamine**, a primary alkylamine that serves as a versatile building block in organic synthesis and as a standard in analytical chemistry. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, synthesis, and analytical applications.

## Core Chemical Identifiers and Properties

**Heptylamine**, also known as 1-aminoheptane, is a colorless to slightly yellow liquid.<sup>[1]</sup> Its fundamental identifiers and physicochemical properties are summarized below for quick reference.

Table 1: Chemical Identifiers for **Heptylamine**

Identifier	Value
CAS Number	111-68-2[2]
Molecular Formula	C7H17N[2][3]
Molecular Weight	115.22 g/mol [3]
IUPAC Name	Heptan-1-amine[1]
Synonyms	1-Aminoheptane, n-Heptylamine[2][3]
InChI Key	WJYIASZWHGOTOU-UHFFFAOYSA-N
SMILES	CCCCCCN

Table 2: Physicochemical Properties of **Heptylamine**

Property	Value
Appearance	Clear colorless to slightly yellow liquid[4]
Boiling Point	153-156 °C[4][5]
Melting Point	-23 °C[1][5]
Density	0.777 g/mL at 25 °C
Flash Point	44 °C (111.2 °F) - closed cup[5]
Solubility in Water	100 g/L at 20 °C[1][5]
Refractive Index	1.424 (n20/D)
Vapor Pressure	4 hPa at 20 °C[5]

## Experimental Protocols

This section details established experimental procedures for the synthesis of **heptylamine** and its application as an internal standard in high-performance liquid chromatography (HPLC).

# Synthesis of n-Heptylamine via Reduction of Heptaldoxime

This protocol describes the synthesis of n-**heptylamine** from heptaldoxime using a sodium-alcohol reduction method.<sup>[6]</sup><sup>[7]</sup>

## Materials:

- Heptaldoxime
- Absolute Ethanol
- Sodium metal
- Water
- Concentrated Hydrochloric Acid (HCl)
- 40% Potassium Hydroxide (KOH) solution
- Solid Potassium Hydroxide

## Procedure:

- Reduction: In a large round-bottom flask equipped with a reflux condenser, dissolve 2 moles of heptaldoxime in 4 liters of absolute ethanol and heat to boiling.
- Once boiling, cease external heating. Gradually add 500 g of sodium strips through the condenser at a rate that maintains the reaction temperature.
- After all the sodium has dissolved, cool the flask and dilute the contents with 5 liters of water.
- Distillation and Salt Formation: Set up the flask for distillation. Distill the amine and alcohol into a receiving flask containing a solution of 300 mL of concentrated HCl in 300 mL of water. Continue distillation until all basic material has passed over.
- Isolation of Hydrochloride: Remove the alcohol and water from the acidic distillate by heating under reduced pressure. The **heptylamine** hydrochloride will crystallize.

- Liberation of Free Amine: Cool the flask containing the hydrochloride salt and add 1 liter of 40% KOH solution through a reflux condenser.
- Transfer the cooled mixture to a separatory funnel.
- Drying: Remove the lower aqueous alkaline layer. Add solid KOH sticks to the amine layer. Periodically remove the newly formed aqueous layer and add fresh KOH until no more water separates (this may take 24-30 hours).
- Final Distillation: Decant the dried amine into a modified Claisen flask and distill. Collect the **n-heptylamine** fraction at 152–157 °C. The expected yield is 60–73%.<sup>[6][7]</sup>

## Application of Heptylamine as an Internal Standard in HPLC

**Heptylamine** is frequently used as an internal standard (IS) for the quantification of biogenic amines in various samples by fluorescence-HPLC.<sup>[4]</sup> The principle involves adding a known quantity of **heptylamine** to all samples and standards to correct for variations during sample preparation and analysis.

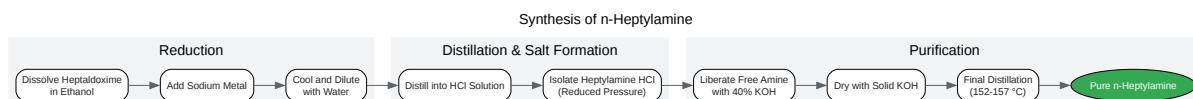
### Methodology:

- Preparation of Standard Solutions: Prepare a stock solution of **heptylamine** in a suitable solvent (e.g., HPLC grade water). Create a series of calibration standards containing known concentrations of the target biogenic amines and a constant, known concentration of the **heptylamine** internal standard.
- Sample Preparation: Homogenize the sample and extract the biogenic amines using an appropriate method (e.g., acid extraction).
- Addition of Internal Standard: Add a precise volume of the **heptylamine** stock solution to each sample extract and calibration standard.
- Derivatization: As primary amines like **heptylamine** often lack a chromophore, derivatization with a fluorescent tagging agent (e.g., dansyl chloride, o-phthalaldehyde) is necessary for sensitive detection.

- HPLC Analysis:
  - Injection: Inject the derivatized sample and standard solutions into the HPLC system.
  - Separation: Perform chromatographic separation on a reversed-phase column (e.g., C18) using a suitable mobile phase gradient (e.g., acetonitrile and water).
  - Detection: Use a fluorescence detector set to the specific excitation and emission wavelengths of the chosen derivatizing agent.
- Quantification: Identify the peaks for the analytes and the **heptylamine** IS based on their retention times. Construct a calibration curve by plotting the ratio of the analyte peak area to the IS peak area against the analyte concentration. Use this curve to determine the concentration of the analytes in the samples.

## Visualized Workflows

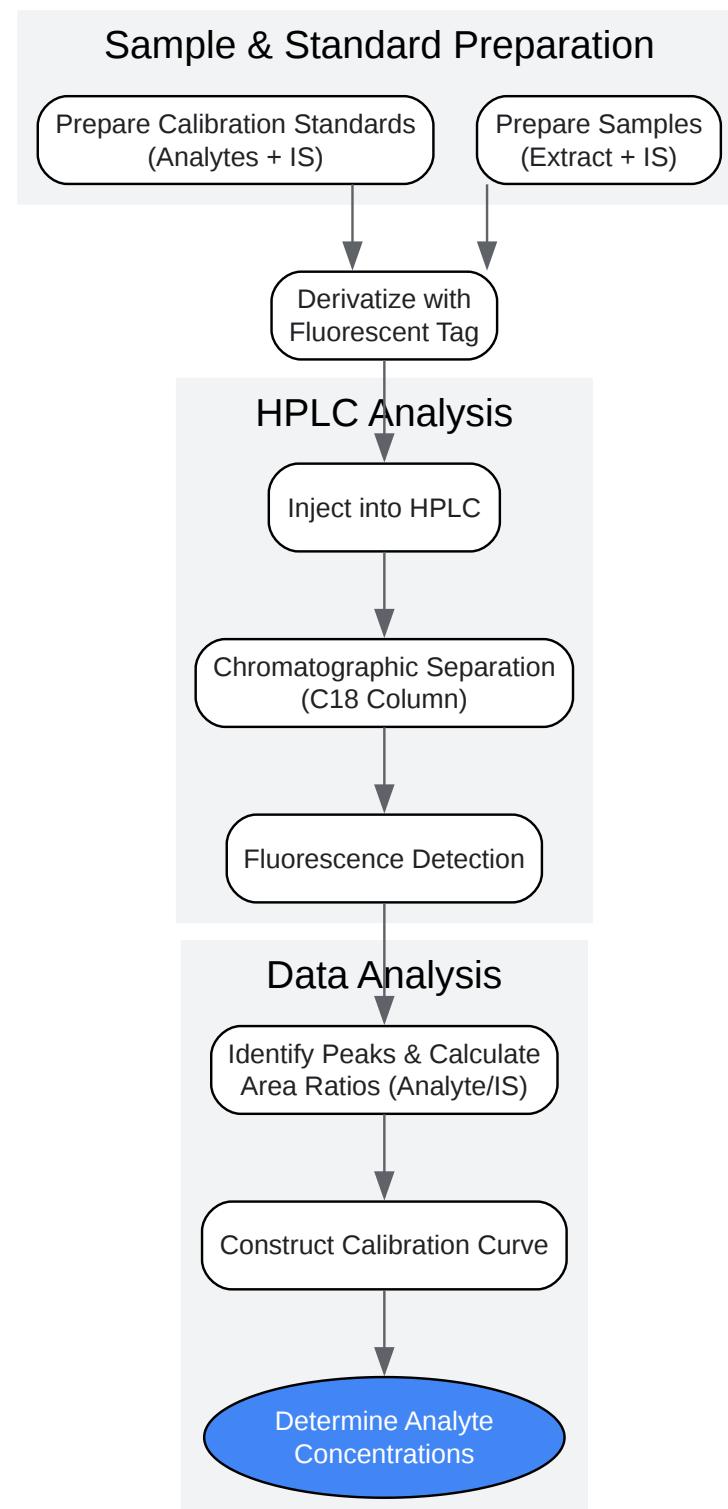
The following diagrams illustrate the logical flow of the experimental protocols described above.



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Caption: Workflow for the synthesis of n-**heptylamine**.

## HPLC Workflow Using Heptylamine as Internal Standard



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Caption: Workflow for HPLC analysis using **heptylamine**.

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